

A Technical Guide to the Safe Handling of 1-Anthraquinonesulfonic Acid

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Compound of Interest

Compound Name: 1-Anthraquinonesulfonic acid

Cat. No.: B181100

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This guide provides comprehensive safety and handling protocols for **1-Anthraquinonesulfonic acid**, designed for researchers, scientists, and drug development professionals. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. The causality behind each procedural step is explained to empower personnel with a deeper understanding of the risks and mitigation strategies associated with this compound.

Chemical and Physical Profile

1-Anthraquinonesulfonic acid (CAS No. 82-49-5) is a derivative of anthraquinone, a polycyclic aromatic hydrocarbon.^{[1][2]} Its chemical structure, featuring a sulfonic acid group, makes it a valuable intermediate in the synthesis of dyes and some pharmaceuticals.^{[1][2]} At room temperature, it exists as a pale yellow to brown crystalline solid.^{[1][3]} The presence of the polar sulfonic acid group grants it solubility in water, a critical property influencing its applications and handling requirements.^{[1][3][4]}

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source(s)
Chemical Name	1-Anthraquinonesulfonic acid	[1][2][3]
Synonyms	9,10-dioxoanthracene-1-sulfonic acid, a-Anthraquinonesulfonic acid	[1][3]
CAS Number	82-49-5	[1][2][3]
Molecular Formula	C ₁₄ H ₈ O ₅ S	[1][3][5]
Molecular Weight	288.27 g/mol	[1][5]

Table 2: Physical Characteristics

Property	Value	Source(s)
Physical State	Solid, crystalline powder	[1]
Appearance	Pale yellow to brown	[1]
Melting Point	~275 °C (527 °F)	[1]
Solubility	Soluble in water; less soluble in non-polar organic solvents	[1][3][4]
Stability	Stable under normal conditions of use and storage	[6][7]

Hazard Identification and Toxicological Summary

While specific toxicological data for **1-Anthraquinonesulfonic acid** is limited, data from its sodium salts and related anthraquinone compounds indicate that it should be handled as a hazardous substance. The primary routes of occupational exposure are inhalation of dust particles, skin contact, and eye contact.[8]

- Skin Irritation: Analogous compounds, such as anthraquinone sulfonic acid sodium salts, are known to cause skin irritation.[6][8][9] Prolonged or repeated contact with the solid powder or its solutions may lead to redness, itching, and inflammation.[8]

- Eye Irritation: Direct contact with the eyes is likely to cause serious irritation, characterized by redness, watering, and pain.[6][8][9]
- Respiratory Irritation: Inhalation of airborne dust can irritate the respiratory tract, leading to coughing and shortness of breath.[6][8]
- Ingestion: While less common in a laboratory setting, ingestion of anthraquinones can be toxic, potentially causing gastrointestinal distress and damage to the liver and kidneys.[10]

Reactivity and Incompatibilities

1-Anthraquinonesulfonic acid is stable under recommended storage conditions.[6][7]

However, it must be segregated from strong oxidizing agents, as contact could lead to a vigorous or exothermic reaction, posing a fire hazard.[7][9][11][12] Conditions to avoid include exposure to direct sunlight, excessive heat, and moisture, which can degrade the compound.[6]

Hazardous Decomposition Products

In the event of a fire, thermal decomposition can release toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).[7][9][11] This necessitates the use of appropriate respiratory protection during firefighting activities.

Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is paramount. This is achieved through a combination of engineering controls and the mandatory use of appropriate PPE. The causality is simple: preventing the chemical from coming into contact with the body is the most effective way to prevent harm.

Engineering Controls

- Ventilation: All handling of **1-Anthraquinonesulfonic acid** powder should occur in a well-ventilated area.[13] A certified chemical fume hood is required when weighing or transferring the solid to contain dust and prevent inhalation.[14]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located in close proximity to the workstation.[7] This ensures immediate decontamination in

the event of an accidental exposure.

Personal Protective Equipment (PPE)

The selection of PPE is task-dependent. The following workflow provides a logical framework for determining the necessary level of protection.



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Caption: PPE Selection Workflow for **1-Anthraquinonesulfonic acid**.

Standard Operating Procedures for Safe Handling & Storage

Adherence to established protocols minimizes the risk of exposure and accidents.

General Handling Protocol

- Preparation: Designate a specific work area. Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Don PPE: Put on all required PPE as determined by the workflow in Section 3.2. Gloves must be inspected for integrity before use.[\[15\]](#)
- Handling: Use spatulas or other appropriate tools to handle the solid. Avoid actions that could generate dust, such as dropping or vigorous scraping.[\[9\]](#)[\[16\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[9\]](#) Wash hands thoroughly with soap and water after handling is complete and before leaving the work area.[\[6\]](#)
- Decontamination: Clean the work surface thoroughly upon completion of the task.

Storage Requirements

Proper storage is essential for maintaining chemical stability and preventing accidental reactions.

- Container: Store in the original, tightly sealed container to prevent moisture absorption and contamination.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[13\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated for chemical storage.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[\[7\]](#)[\[9\]](#)[\[11\]](#)

Emergency Response Protocols

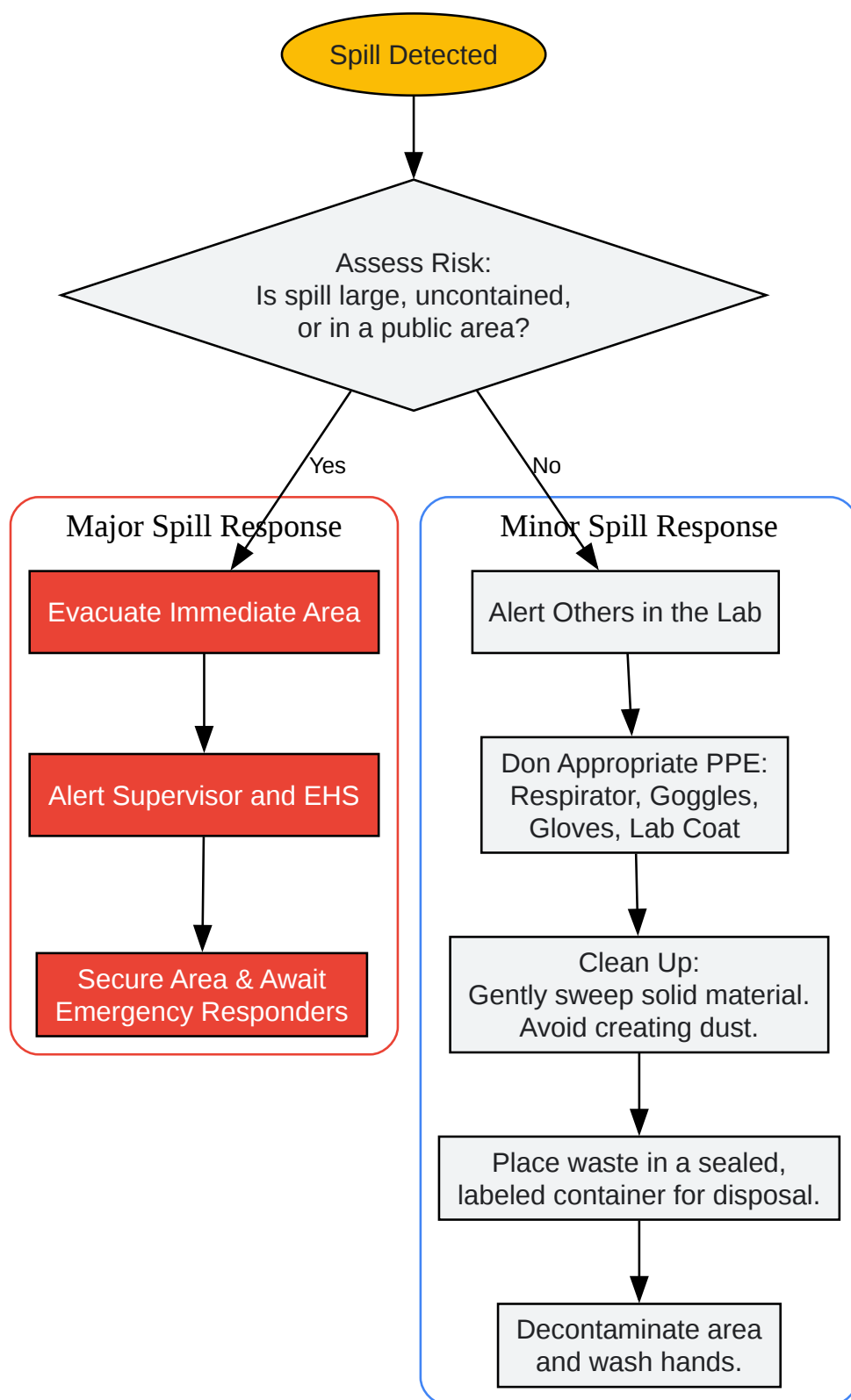
Rapid and correct response to an emergency can significantly reduce its severity.

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)[\[15\]](#)
- Skin Contact: Remove all contaminated clothing. Immediately flush the affected skin with large amounts of soap and water for at least 15 minutes.[\[8\]](#) Seek medical attention if irritation develops or persists.[\[6\]](#)[\[15\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[\[6\]](#)[\[8\]](#) Remove contact lenses if present and easy to do.[\[6\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[\[6\]](#)[\[8\]](#)[\[15\]](#)

Accidental Release (Spill) Response

The following decision tree outlines the protocol for responding to a spill. The primary goal is to contain and clean the spill without creating airborne dust.



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Caption: Decision Tree for Spill Response.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing agents appropriate for the surrounding fire. Suitable media include water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)[\[9\]](#)[\[15\]](#)[\[17\]](#)
- Precautions: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against toxic decomposition products like sulfur oxides.[\[7\]](#)[\[14\]](#)[\[15\]](#)

Waste Disposal

All waste containing **1-Anthraquinonesulfonic acid** must be treated as hazardous chemical waste.

- Collection: Collect waste material, including contaminated PPE and cleanup materials, in a clearly labeled, sealed container.
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[\[17\]](#) Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[\[6\]](#)[\[11\]](#)[\[17\]](#) Do not empty into drains or release into the environment.[\[6\]](#)[\[18\]](#)

Conclusion

1-Anthraquinonesulfonic acid is a valuable chemical intermediate that can be used safely by adhering to the protocols outlined in this guide. A thorough understanding of its hazards, coupled with consistent implementation of engineering controls, proper PPE, and safe work practices, is the foundation of a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) before use and ensure all personnel are trained on these procedures.

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